

But-3-ynal compared to other attochemistry candidates

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Compound Focus: But-3-ynal

CAS No.: 52844-23-2

Cat. No.: S563566

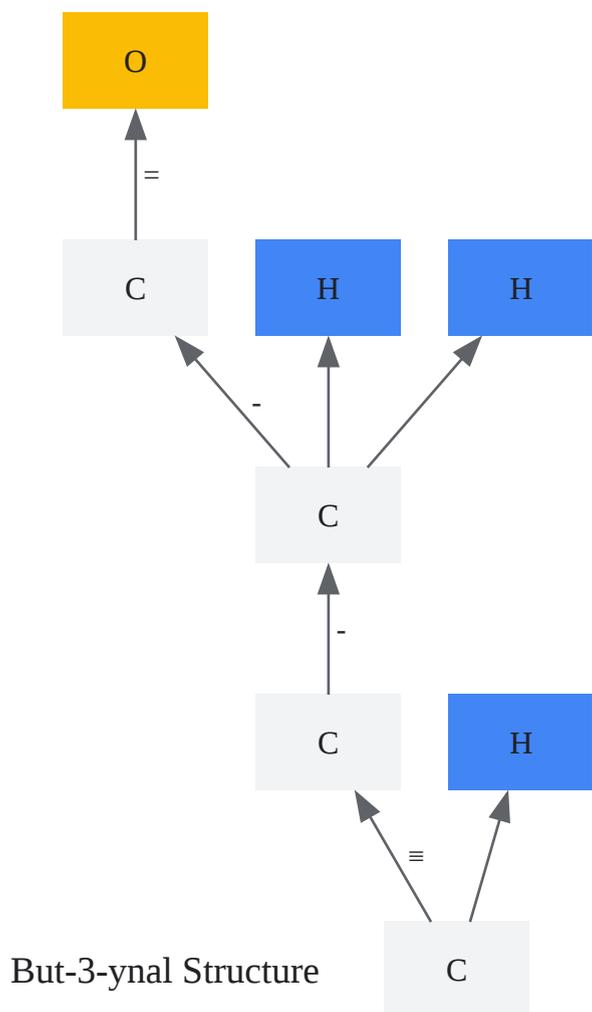
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Available Chemical Data for But-3-ynal

The table below summarizes the basic identifying information and properties for **But-3-ynal** found in the search results.

Property	Details
Molecular Formula	C ₄ H ₄ O [1] [2] [3]
Molecular Weight	68.07 g/mol [1] [2] [3]
CAS Registry Number	52844-23-2 [1] [2] [3]
IUPAC Name	but-3-ynal [1] [2]
SMILES	C#CCC=O [2]
Key Functional Groups	Aldehyde (-CHO) and a terminal alkyne (-C≡CH) [2]
Ionization Energy	9.85 eV (experimental value) [3]

To help visualize its structure, here is a diagram generated from its SMILES notation (C#CCC=O).



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References

1. But-3-ynal - the NIST WebBook [webbook.nist.gov]
2. Buy But-3-ynal | 52844-23-2 [smolecule.com]
3. But-3-ynal - the NIST WebBook [webbook.nist.gov]

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